

# In-Depth Technical Guide to the Synthesis and Manufacturing of Disperse Yellow 86

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## Compound of Interest

Compound Name: *Disperse Yellow 86*

Cat. No.: *B076884*

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This technical guide provides a comprehensive overview of the synthesis and manufacturing of **Disperse Yellow 86** (C.I. 10353), a nitrodiphenylamine disperse dye. This document details the core chemical synthesis, experimental protocols, and manufacturing workflow, supported by quantitative data and process visualizations.

## Introduction to Disperse Yellow 86

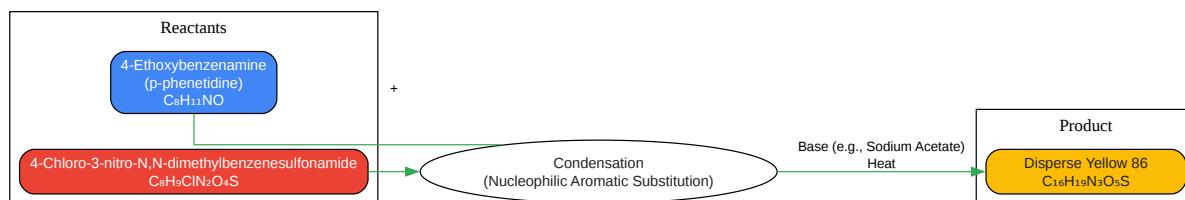
**Disperse Yellow 86** is a yellow disperse dye primarily used in the textile industry for dyeing synthetic fibers such as polyester, acetate, and polyamide.<sup>[1]</sup> Its molecular structure, a nitrodiphenylamine, imparts good lightfastness and sublimation fastness, making it a valuable colorant for these applications.

Chemical Properties:

Property	Value
C.I. Name	Disperse Yellow 86
C.I. Number	10353
CAS Number	12223-97-1 <a href="#">[1]</a>
Molecular Formula	C <sub>16</sub> H <sub>19</sub> N <sub>3</sub> O <sub>5</sub> S <a href="#">[1]</a>
Molecular Weight	365.41 g/mol <a href="#">[1]</a>
Chemical Class	Nitrodiphenylamine <a href="#">[1]</a>

## Synthesis Pathway

The primary manufacturing route for **Disperse Yellow 86** is the condensation reaction between 4-Ethoxybenzenamine (also known as p-phenetidine) and 4-Chloro-3-nitro-N,N-dimethylbenzenesulfonamide.[\[1\]](#) This reaction is a nucleophilic aromatic substitution, where the amino group of 4-Ethoxybenzenamine displaces the chlorine atom on the 4-Chloro-3-nitro-N,N-dimethylbenzenesulfonamide ring. The reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid formed as a byproduct.



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*Synthesis pathway of Disperse Yellow 86.*

## Experimental Protocols

While a specific, detailed experimental protocol for **Disperse Yellow 86** is not readily available in published literature, a representative procedure can be derived from the synthesis of similar nitrodiphenylamine dyes. The following is a plausible laboratory-scale synthesis protocol.

### 3.1. Materials and Equipment

- Reactants:
  - 4-Ethoxybenzenamine (p-phenetidine)
  - 4-Chloro-3-nitro-N,N-dimethylbenzenesulfonamide
  - Sodium acetate (anhydrous)
- Solvent:
  - Water or an appropriate organic solvent (e.g., ethanol)
- Equipment:
  - Three-neck round-bottom flask
  - Reflux condenser
  - Mechanical stirrer
  - Heating mantle with temperature controller
  - Buchner funnel and filter flask
  - Beakers and other standard laboratory glassware

### 3.2. Synthesis Procedure

- Charging the Reactor: In a three-neck round-bottom flask equipped with a mechanical stirrer and a reflux condenser, add 4-Ethoxybenzenamine (1.0 equivalent), 4-Chloro-3-nitro-N,N-dimethylbenzenesulfonamide (1.0 equivalent), sodium acetate (1.2 equivalents), and a suitable solvent (e.g., water or ethanol).

- Reaction: Heat the mixture to reflux (typically 100-120°C) with constant stirring.
- Monitoring the Reaction: The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting materials are consumed. This may take several hours (a similar reaction for a related compound takes 18 hours).
- Isolation of the Crude Product: After the reaction is complete, cool the mixture to room temperature. The crude **Disperse Yellow 86** will precipitate out of the solution.
- Filtration and Washing: Collect the precipitate by vacuum filtration using a Buchner funnel. Wash the filter cake with hot water to remove any unreacted starting materials and inorganic salts.
- Drying: Dry the crude product in a vacuum oven at 60-70°C.

### 3.3. Purification

The crude **Disperse Yellow 86** can be purified by recrystallization from a suitable solvent, such as ethanol or a mixture of ethanol and water, to obtain a product with higher purity.

### 3.4. Characterization

The purity and identity of the synthesized **Disperse Yellow 86** can be confirmed using various analytical techniques:

- High-Performance Liquid Chromatography (HPLC): To determine the purity of the dye.
- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To confirm the chemical structure.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the functional groups present in the molecule.

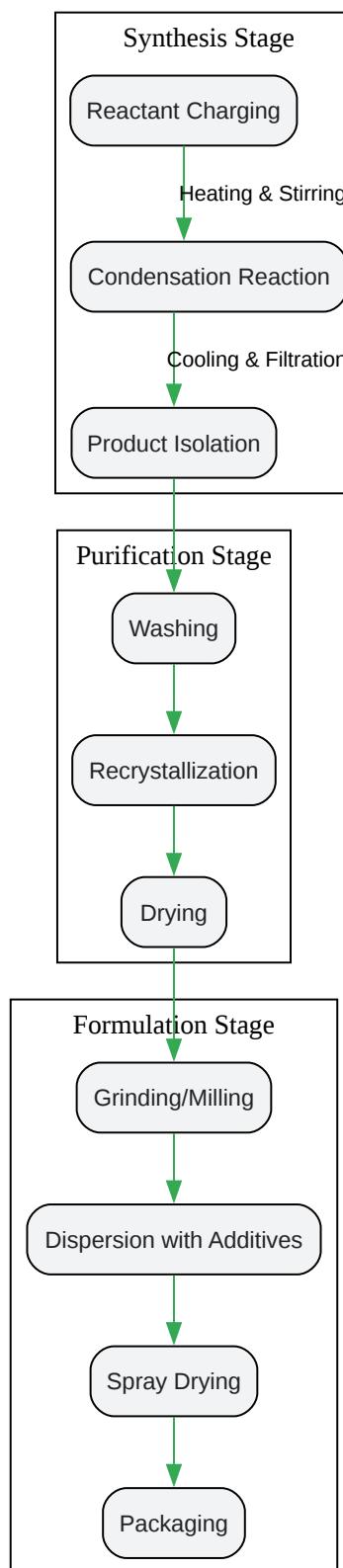
### Quantitative Data (Representative)

The following table presents hypothetical but realistic quantitative data for the synthesis of **Disperse Yellow 86**.

Parameter	Value
Molar Ratio (4-Ethoxybenzenamine : 4-Chloro-3-nitro-N,N-dimethylbenzenesulfonamide)	1 : 1
Reaction Temperature	110 °C
Reaction Time	18 hours
Crude Yield	85-90%
Purity (after recrystallization)	>98% (by HPLC)

## Manufacturing Process

The industrial-scale manufacturing of **Disperse Yellow 86** follows the same fundamental chemical principles as the laboratory synthesis but is adapted for large-scale production, with a focus on efficiency, safety, and cost-effectiveness. The post-synthesis processing is crucial for obtaining a commercially viable product.



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*Industrial manufacturing workflow for **Disperse Yellow 86**.*

### Key Manufacturing Steps:

- **Synthesis:** The condensation reaction is carried out in large, jacketed reactors that allow for precise temperature control.
- **Purification:** The crude dye is thoroughly washed and may be purified by large-scale recrystallization to meet quality standards.
- **Grinding/Milling:** The dried dye is ground into a fine powder to increase its surface area, which is crucial for proper dispersion in the dye bath.
- **Formulation:** The finely ground dye is mixed with dispersing agents, wetting agents, and other additives to create a stable, dispersible product.
- **Spray Drying:** The formulated dye dispersion is spray-dried to produce a fine, uniform powder that is easy to handle and dissolve in water for the dyeing process.
- **Quality Control:** At each stage of the manufacturing process, samples are taken for quality control analysis to ensure the final product meets the required specifications for color strength, purity, and particle size.

## Safety and Environmental Considerations

The synthesis and manufacturing of **Disperse Yellow 86** involve the handling of various chemicals that require appropriate safety precautions. Both 4-Ethoxybenzenamine and 4-Chloro-3-nitro-N,N-dimethylbenzenesulfonamide should be handled in well-ventilated areas with appropriate personal protective equipment (PPE). The manufacturing process generates chemical waste that must be treated and disposed of in accordance with environmental regulations.

This technical guide provides a foundational understanding of the synthesis and manufacturing of **Disperse Yellow 86**. For specific applications, further optimization of reaction conditions and purification methods may be necessary.

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## References

- 1. rsc.org [rsc.org]
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